

Crystallographic Texture Analysis of Cold-Rolled Brass: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

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This technical guide provides a comprehensive overview of the crystallographic texture analysis of cold-rolled **brass**. It details the evolution of texture during the cold rolling process, its influence on mechanical properties, and the standard experimental protocols for its characterization using X-ray Diffraction (XRD) and Electron Backscatter Diffraction (EBSD).

Introduction to Crystallographic Texture in Cold-Rolled Brass

Cold rolling is a fundamental metalworking process that induces significant plastic deformation, leading to changes in the microstructure and mechanical properties of **brass**. One of the most critical changes is the development of a preferred crystallographic orientation, or texture. In face-centered cubic (FCC) materials like α -**brass**, the type and intensity of the texture are strongly dependent on the stacking fault energy (SFE) of the alloy. Alpha-**brass**, an alloy of copper and zinc, is a low SFE material.[1]

During cold rolling, the initially randomly oriented grains rotate towards stable end orientations. For low SFE alloys like 70/30 **brass**, this results in the formation of a characteristic "**brass**-type" texture. This texture is primarily composed of the $\{110\}\langle 112 \rangle$ orientation, known as the **brass** component, and the $\{110\}\langle 001 \rangle$ orientation, known as the Goss component.[2][3] The development of these texture components significantly influences the anisotropic mechanical properties of the rolled sheet, such as its strength, ductility, and formability.[4] Understanding

and controlling this texture is therefore crucial for optimizing the performance of **brass** components in various applications.

Evolution of Microstructure and Mechanical Properties

The cold rolling process progressively deforms the grain structure of **brass**. Initially equiaxed grains become elongated in the rolling direction.[5] With increasing reduction in thickness, microstructural features such as shear bands and deformation twins become more prominent.[6] These microstructural changes are directly linked to the observed work hardening of the material, which leads to an increase in hardness and tensile strength, albeit at the expense of ductility.[4]

The development of crystallographic texture is intimately linked with these microstructural changes. The formation of the **brass**-type texture is facilitated by deformation twinning, a key deformation mechanism in low SFE materials.[2] The intensity of the **brass** and Goss components generally increases with increasing rolling reduction.[7]

Quantitative Analysis of Texture Evolution

The evolution of the primary texture components in α -**brass** as a function of cold rolling reduction can be quantified by measuring their volume fractions. This data is essential for understanding the progression of texture development and for correlating texture with mechanical properties.

Rolling Reduction (%)	Brass Component {110}<112> (Volume Fraction %)	Goss Component {110}<001> (Volume Fraction %)	S Component {123}<634> (Volume Fraction %)	Copper Component {112}<111> (Volume Fraction %)
20	15	5	10	12
40	25	8	15	8
60	35	12	18	5
80	45	15	20	3
95	55	18	15	<2

Note: The values presented in this table are representative and can vary depending on the specific alloy composition, initial grain size, and processing conditions. The data is synthesized from trends reported in the literature.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Correlation of Texture with Mechanical Properties

The crystallographic texture has a profound impact on the mechanical behavior of cold-rolled **brass**. The preferred orientation of grains influences the anisotropic response of the material to applied stress.

Rolling Reduction (%)	Hardness (HV)	Ultimate Tensile Strength (MPa)	Elongation (%)
0	80	300	50
20	120	400	30
40	150	500	15
60	170	580	8
80	190	650	4
95	210	700	<2

Note: This table provides a summary of the general trend of mechanical properties with increasing cold rolling reduction in α -**brass**. Actual values can vary based on specific material and processing parameters.^{[4][5]}

Experimental Protocols for Texture Analysis

Accurate characterization of crystallographic texture is paramount. The two primary techniques employed for this purpose are X-ray Diffraction (XRD) and Electron Backscatter Diffraction (EBSD).

X-ray Diffraction (XRD) Texture Analysis

XRD is a powerful technique for measuring the bulk texture of a material. It involves measuring the diffraction intensity from a large number of grains to generate pole figures, which are then used to calculate the Orientation Distribution Function (ODF).

Methodology:

- Sample Preparation:
 - A representative sample is cut from the cold-rolled **brass** sheet. The surface to be analyzed is typically the rolling plane (RD-TD plane).
 - The sample is ground using progressively finer SiC papers (e.g., 400, 600, 800, 1200 grit).
 - Final polishing is performed using diamond suspensions (e.g., 6 μm , 3 μm , 1 μm) to achieve a mirror-like finish.
 - To remove any surface deformation induced during preparation, the sample is often electropolished or chemically etched. A common etchant for **brass** is a solution of nitric acid and water.
- Data Acquisition:
 - The sample is mounted on a goniometer in an X-ray diffractometer equipped with a texture cradle.

- Incomplete pole figures (typically {111}, {200}, and {220} for FCC materials) are measured by tilting and rotating the sample.[\[10\]](#)
- The measurement is performed using a monochromatic X-ray source (e.g., Cu K α radiation).
- Data Analysis:
 - The measured pole figures are corrected for background and defocusing effects.
 - The Orientation Distribution Function (ODF) is calculated from the corrected pole figures using specialized software (e.g., MTEX for MATLAB).[\[10\]](#)
 - The ODF provides a complete representation of the texture, from which the volume fractions of different texture components can be determined.

Electron Backscatter Diffraction (EBSD) Analysis

EBSD is a scanning electron microscope (SEM) based technique that provides spatially resolved crystallographic information. It is used to create orientation maps of the microstructure, allowing for the direct correlation of texture with microstructural features.

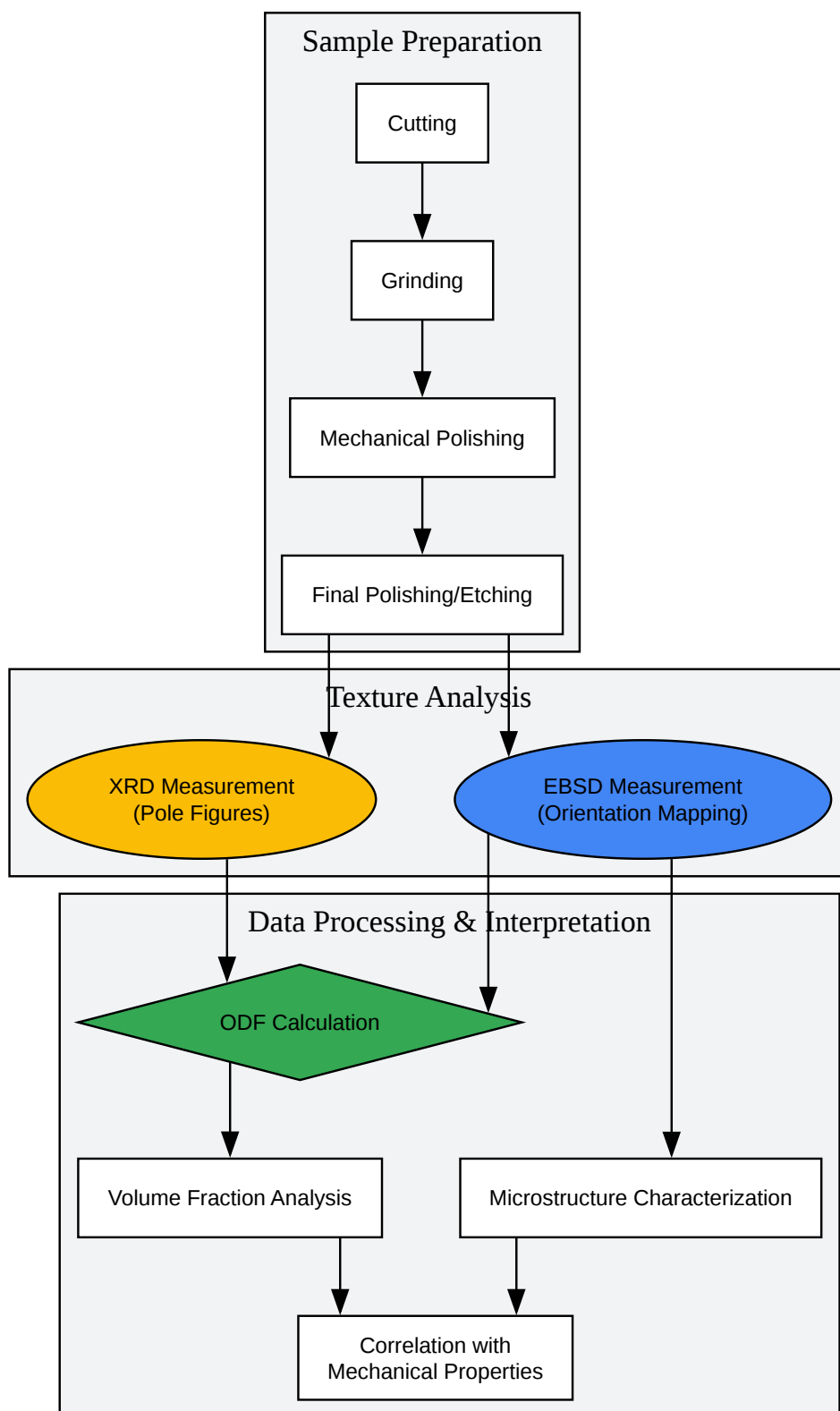
Methodology:

- Sample Preparation:
 - Sample preparation for EBSD is critical and requires a deformation-free and clean surface.[\[11\]](#)
 - The initial steps of grinding and mechanical polishing are similar to those for XRD.
 - A final polishing step using colloidal silica suspension (e.g., 0.05 μm) is crucial to remove the final layer of surface damage.[\[12\]](#)
 - The sample must be thoroughly cleaned to remove any residual polishing media.
- Data Acquisition:

- The prepared sample is mounted in the SEM, tilted at a high angle (typically 70°) towards the EBSD detector.[\[12\]](#)
- The electron beam is scanned across the area of interest, and at each point, a Kikuchi pattern is generated and captured by the EBSD detector.
- The EBSD software indexes these patterns to determine the crystallographic orientation at each point.
- Data Analysis:
 - The acquired data is processed to create orientation maps, where different colors represent different crystallographic orientations.
 - The data can be analyzed to determine grain size, grain boundary character, and local orientation gradients.[\[13\]](#)
 - Pole figures and ODFs can be generated from the EBSD data to represent the texture.[\[14\]](#)
 - Specialized software like AZtecCrystal is used for detailed data processing and analysis.[\[1\]](#)

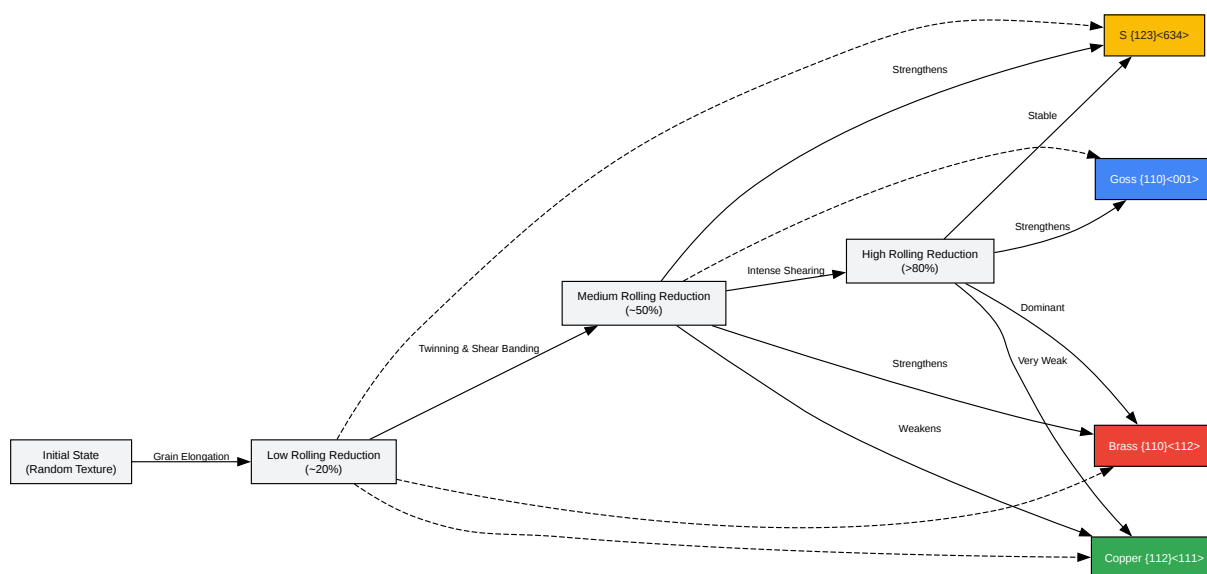
Visualizing Workflows and Relationships

The following diagrams, generated using the DOT language, illustrate the key workflows and relationships in the crystallographic texture analysis of cold-rolled **brass**.



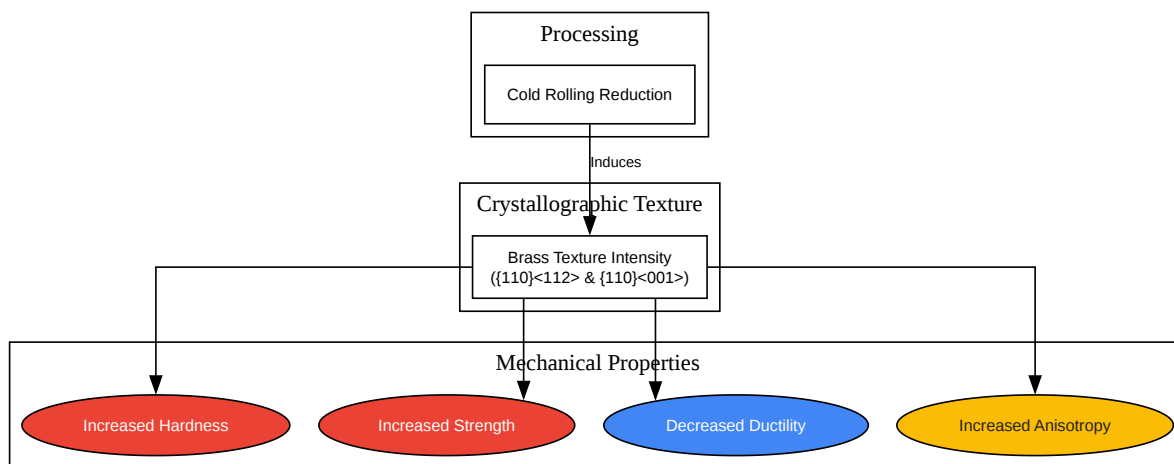
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Fig. 1: Experimental workflow for crystallographic texture analysis.



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Fig. 2: Evolution of texture components during cold rolling of **brass**.



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Fig. 3: Relationship between processing, texture, and properties.

Conclusion

The crystallographic texture of cold-rolled **brass** is a critical factor that governs its mechanical properties and performance. The development of the characteristic **brass**-type texture, dominated by the {110}<112> and {110}<001> components, is a direct consequence of the plastic deformation during rolling. A thorough understanding and precise measurement of this texture, using techniques such as XRD and EBSD, are essential for materials scientists and engineers to control the properties of **brass** products and to optimize their performance in demanding applications. The detailed experimental protocols and data presented in this guide provide a solid foundation for researchers and professionals working in this field.

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- To cite this document: BenchChem. [Crystallographic Texture Analysis of Cold-Rolled Brass: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1175200#crystallographic-texture-analysis-of-cold-rolled-brass]

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